

An In-depth Technical Guide to 2-Chloro-4,6-dimethoxypyridine

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Compound of Interest

Compound Name: 2-Chloro-4,6-dimethoxypyridine

Cat. No.: B011224

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CAS Number: 13223-25-1

This technical guide provides a comprehensive overview of **2-Chloro-4,6-dimethoxypyridine**, a versatile heterocyclic compound. It is intended for researchers, scientists, and professionals in the fields of drug development and agrochemical synthesis. This document details its physicochemical properties, synthesis protocols, key applications, and spectroscopic characterization.

Physicochemical Properties

2-Chloro-4,6-dimethoxypyridine is a white to slightly yellow crystalline powder.^{[1][2]} Its core structure, a pyrimidine ring substituted with a chlorine atom and two methoxy groups, makes it a valuable intermediate in organic synthesis.^[3] The methoxy groups enhance its reactivity and solubility, facilitating its use in creating more complex molecules.^[3]

Table 1: Physicochemical Data for **2-Chloro-4,6-dimethoxypyridine**

Property	Value	Source(s)
CAS Number	13223-25-1	[1][4]
Molecular Formula	C ₆ H ₇ ClN ₂ O ₂	[1][4][5]
Molecular Weight	174.585 g/mol	[1][4][5]
Appearance	White to light yellow powder/crystal	[1][2][6]
Melting Point	100-105 °C	[1][3][5]
Boiling Point	317.1 ± 22.0 °C at 760 mmHg	[1][5]
Density	1.3 ± 0.1 g/cm ³	[1][5]
Flash Point	145.6 ± 22.3 °C	[1][5]
Exact Mass	174.019608 Da	[1][5]
Polar Surface Area (PSA)	44.24 Å ²	[1][5]
LogP	1.88	[5]
Purity	≥98% (GC), ≥99.0% (Assay)	[1][3]
IUPAC Name	2-chloro-4,6-dimethoxypyrimidine	[2][4]

Synthesis Protocols

Several methods for the synthesis of 2-Chloro-4,6-dimethoxypyrimidine have been reported. A common laboratory-scale synthesis involves the diazotization of 2-amino-4,6-dimethoxypyrimidine. An alternative industrial method starts from malononitrile.

Experimental Protocol 1: Synthesis from 2-Amino-4,6-dimethoxypyrimidine

This method involves the diazotization of the corresponding amino-pyrimidine followed by a Sandmeyer-type reaction.

Materials:

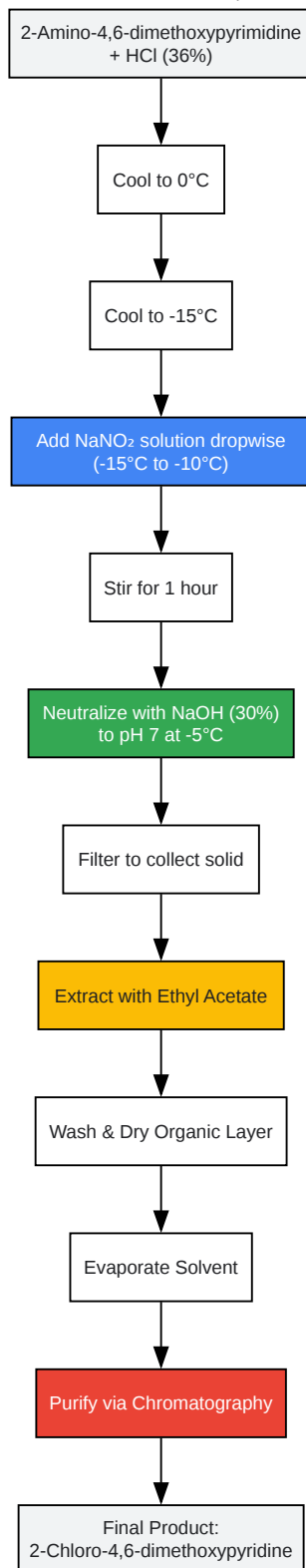
- 2-Amino-4,6-dimethoxypyrimidine
- 36% Hydrochloric Acid
- Sodium Nitrite (NaNO_2)
- 30% Sodium Hydroxide (NaOH) solution
- Ethyl Acetate
- Anhydrous Sodium Sulfate

Procedure:[6]

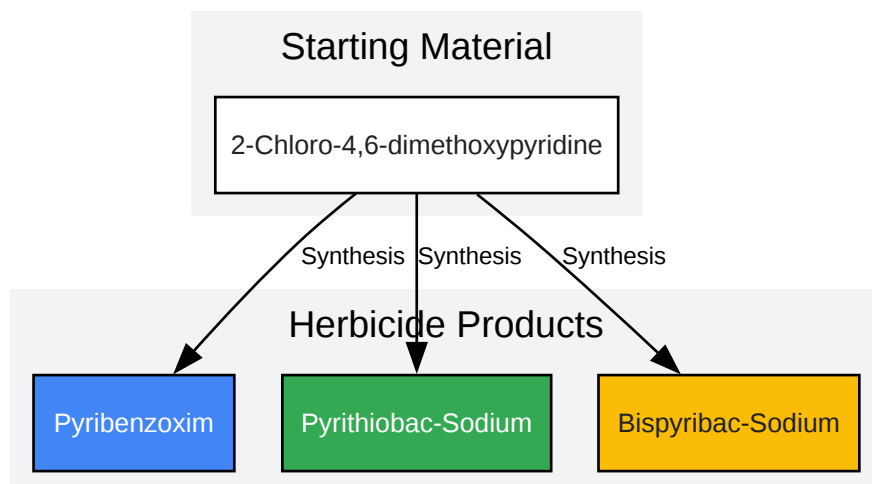
- A 5-liter four-necked flask is charged with 1,260 ml of 36% hydrochloric acid and cooled to 0°C . [6]
- In batches, 180 g (1.16 moles) of 2-amino-4,6-dimethoxypyrimidine is added to the flask. The mixture is stirred for approximately 1 hour until it reaches a syrupy consistency. [6]
- The reaction mixture is further cooled to -15°C . [6]
- A solution of 159 g (2.3 moles) of sodium nitrite in 260 ml of water is added dropwise over about 1 hour with vigorous stirring, maintaining the temperature between -15°C and -10°C . [6]
- After the addition is complete, stirring is continued for another hour at -15°C to -10°C to ensure the reaction goes to completion. [6]
- The reaction is neutralized to pH 7 by the slow, dropwise addition of 1.5 liters of 30% aqueous NaOH , while keeping the temperature at -5°C . [6]
- The resulting purple, clay-like solid is collected by filtration under reduced pressure. [6]
- The target compound, 2-chloro-4,6-dimethoxypyrimidine, is extracted from the solid using 3 liters of ethyl acetate. [6]

- The organic layer is washed with water and dried over anhydrous sodium sulfate.[\[6\]](#)
- The solvent is removed to yield the crude product.[\[6\]](#)
- The crude product is purified by silica gel chromatography to yield white crystals.[\[6\]](#) The reported yield for this specific protocol is approximately 29.9%, with a melting point of 101.5-102.5°C.[\[6\]](#)

Synthesis Workflow of 2-Chloro-4,6-dimethoxypyridine



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